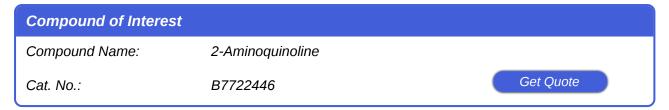


Application Notes and Protocols for 2-Aminoquinoline-Based Metal Ion Detection

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a comprehensive overview and detailed protocols for the use of **2-aminoquinoline** and its derivatives as fluorescent chemosensors for the detection of various metal ions. The high sensitivity, selectivity, and rapid response of these probes make them valuable tools in environmental monitoring, biological research, and pharmaceutical development.

Introduction

2-Aminoquinoline serves as a versatile platform for the design of fluorescent probes for metal ion detection. Its derivatives, particularly Schiff bases, exhibit significant changes in their fluorescence properties upon coordination with specific metal ions. This "turn-on" or "turn-off" fluorescence response allows for the qualitative and quantitative determination of metal ions with high precision. The primary mechanism underlying this sensing capability is often Chelation-Enhanced Fluorescence (CHEF), where the binding of a metal ion to the sensor restricts intramolecular vibrations and rotations, leading to a significant increase in fluorescence quantum yield.

Quantitative Data Summary

The following table summarizes the performance of various **2-aminoquinoline**-based fluorescent sensors for the detection of different metal ions.



| Sensor Moiety | Target lon | Limit of Detection (LOD) | Linear Range | Stoichio metry (Sensor:I on) | Sensing Mechanis m | Referenc e |
|--|------------------|---|------------------|---------------------------------------|--|---------------|
| 8- Aminoquin oline Schiff Base | Al³+ | 3.23 x 10 ⁻⁸ M | Not Specified | 2:1 | Turn-on Fluorescen ce | |
| Isoquinolin e-1- carbohydra zide Schiff Base | Al³+ | 8.08 x 10 ⁻⁸ M | 0 - 10 μΜ | 2:1 | Turn-on Fluorescen ce (ESIPT & ICT) | |
| 6- (dimethyla mino)quina Idine derivative | Cd ²⁺ | Not Specified | 0 - 10 μΜ | Not Specified | Ratiometric Fluorescen ce | |
| Quinoline- based probe | Cu ²⁺ | 1.03 μΜ | Not Specified | 1:1 | Fluorescen ce Enhancem ent | |
| Quinoline derivative (TQA) | Fe³+ | 0.16841 μM | Not Specified | 1:1 | Fluorescen ce Quenching | - |
| Quinoline- tagged probe | Zn²+ | 5 ppb (approx. 7.6 x 10 ⁻⁸ M) | 0 - 64 μΜ | 1:1 | Chelation- Enhanced Fluorescen ce | _ |
| 8- aminoquin oline bearing a | Zn²+ | 1.76 x 10 ⁻⁷ M | Not Specified | 1:1 | Turn-on Fluorescen ce | |



| benzimidaz ole moiety | | | | | |
|---|------------------|------------------|------------------|-----|---|
| N- (quinolin-8- yl)-2- (quinolin-8- yloxy)aceta mide | Cd ²⁺ | Not Specified | Not Specified | 1:1 | Fluorescen ce Enhancem ent (PET) |

Note: ESIPT = Excited-State Intramolecular Proton Transfer; ICT = Intramolecular Charge Transfer; PET = Photoinduced Electron Transfer.

Experimental Protocols Synthesis of a Representative 2-Aminoquinoline Schiff Base Sensor

This protocol describes the synthesis of a fluorescent probe based on the condensation reaction between an aminoquinoline derivative and an aldehyde.

Materials:

- 2-Aminoquinoline (or a suitable derivative like 8-aminoquinoline)
- A substituted salicylaldehyde (e.g., 2-hydroxy-1-naphthaldehyde)
- Ethanol (absolute)
- Glacial acetic acid (catalytic amount)
- Round-bottom flask
- · Reflux condenser
- Magnetic stirrer with hotplate
- Filtration apparatus (Büchner funnel, filter paper)



Recrystallization solvent (e.g., ethanol, methanol)

Procedure:

- Dissolution: In a round-bottom flask, dissolve 1.0 mmol of 2-aminoquinoline (or its derivative) in 20 mL of absolute ethanol.
- Addition of Aldehyde: To this solution, add 1.0 mmol of the substituted salicylaldehyde.
- Catalyst Addition: Add a few drops of glacial acetic acid to catalyze the reaction.
- Reflux: Attach a reflux condenser to the flask and heat the mixture to reflux with constant stirring for 2-4 hours. The progress of the reaction can be monitored by Thin Layer Chromatography (TLC).
- Precipitation and Filtration: After the reaction is complete, allow the mixture to cool to room temperature. The Schiff base product will precipitate out of the solution. Collect the solid product by vacuum filtration using a Büchner funnel.
- Washing: Wash the collected solid with a small amount of cold ethanol to remove any unreacted starting materials.
- Recrystallization: Purify the crude product by recrystallization from a suitable solvent (e.g., ethanol or methanol) to obtain the pure Schiff base sensor.
- Drying and Characterization: Dry the purified product under vacuum. Characterize the synthesized compound using techniques such as ¹H NMR, ¹³C NMR, FT-IR, and mass spectrometry to confirm its structure and purity.

Protocol for Metal Ion Detection using a 2-Aminoquinoline-Based Fluorescent Sensor

This protocol outlines the procedure for performing a fluorometric titration to determine the concentration of a target metal ion.

Materials and Equipment:



- Synthesized 2-aminoquinoline Schiff base sensor
- Stock solution of the sensor (e.g., 1 mM in a suitable solvent like DMSO or ethanol)
- Stock solutions of various metal perchlorates or nitrates (e.g., 10 mM in deionized water)
- Buffer solution (e.g., HEPES or Tris-HCl, pH 7.4)
- Fluorometer
- Quartz cuvettes
- Micropipettes

Procedure:

- Preparation of Sensor Solution: Prepare a working solution of the sensor (e.g., 10 μM) in the desired buffer solution. The final concentration of the organic solvent (e.g., DMSO) should be kept low (e.g., <1% v/v) to avoid interference with the measurements.
- Initial Fluorescence Measurement: Transfer 3 mL of the sensor solution into a quartz cuvette and record its initial fluorescence spectrum using the fluorometer. The excitation wavelength should be set at the absorption maximum of the sensor.
- Fluorometric Titration:
 - \circ Add small aliquots (e.g., 1-10 μ L) of the stock solution of the target metal ion to the cuvette containing the sensor solution.
 - After each addition, gently mix the solution and allow it to equilibrate for a few minutes.
 - Record the fluorescence spectrum.
 - Continue this process until the fluorescence intensity reaches a plateau, indicating saturation of the sensor with the metal ion.
- Selectivity Study: To assess the selectivity of the sensor, repeat the titration procedure with other metal ions of interest at the same concentration as the target ion.

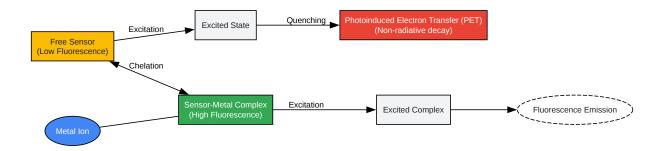


- Competition Experiment: To evaluate the sensor's performance in a mixed-ion environment, perform a titration with the target metal ion in the presence of a constant concentration of potentially interfering ions.
- Data Analysis:
 - Plot the fluorescence intensity at the emission maximum as a function of the metal ion concentration.
 - From the titration data, determine the linear range and the limit of detection (LOD) using the formula LOD = $3\sigma/S$, where σ is the standard deviation of the blank measurement and S is the slope of the linear calibration curve.
 - The binding stoichiometry can be determined using a Job's plot.

Signaling Pathways and Experimental Workflows Signaling Pathway: Chelation-Enhanced Fluorescence (CHEF)

The "turn-on" fluorescence of many **2-aminoquinoline**-based sensors upon metal ion binding is governed by the Chelation-Enhanced Fluorescence (CHEF) mechanism. In the free ligand, non-radiative decay processes, such as photoinduced electron transfer (PET) from the nitrogen of the imine group to the quinoline fluorophore, can quench the fluorescence. Upon chelation with a metal ion, the lone pair of electrons on the imine nitrogen is engaged in coordination, which inhibits the PET process and leads to a significant enhancement of the fluorescence intensity.





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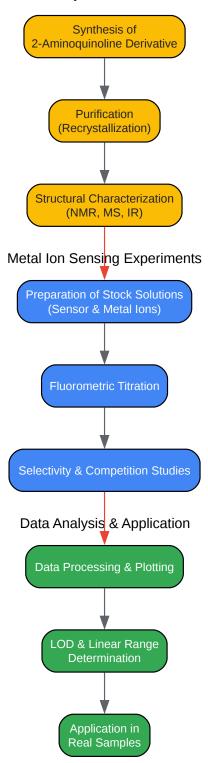
Caption: Chelation-Enhanced Fluorescence (CHEF) mechanism.

Experimental Workflow

The following diagram illustrates the typical workflow for the development and application of a **2-aminoquinoline**-based fluorescent sensor for metal ion detection.



Sensor Synthesis & Characterization



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Caption: Experimental workflow for metal ion detection.







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